

Potential off-target effects of SHR1653 in experiments

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Compound of Interest

Compound Name: SHR1653

Cat. No.: B15607533

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SHR1653 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the potential off-target effects of **SHR1653** in experimental settings. The information is presented in a question-and-answer format with troubleshooting guides, data summaries, and detailed protocols to address common issues encountered during research.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **SHR1653**?

A1: **SHR1653** is a highly potent and selective antagonist of the oxytocin receptor (OTR).[1][2][3][4][5] It functions by competitively blocking the binding of oxytocin to the OTR, which in turn suppresses the downstream Gq-mediated Ca^{2+} signaling pathway and reduces neuronal excitability in circuits related to sexual function.[2]

Q2: What are the known off-targets for **SHR1653**?

A2: The primary off-targets that have been evaluated for **SHR1653** are the structurally similar vasopressin receptors: V_{1a}R, V_{1b}R, and V₂R.^{[1][2][4][5]} Preclinical studies have demonstrated that **SHR1653** exhibits excellent selectivity for the oxytocin receptor over these vasopressin receptors.^{[1][2][4]}

Q3: How selective is **SHR1653** for the oxytocin receptor?

A3: **SHR1653** shows a high degree of selectivity. Preclinical data indicates that it has over 200-fold selectivity against vasopressin receptors.^[2] This high selectivity is a key feature that minimizes off-target interactions with these related receptors, thereby improving its safety and therapeutic precision.^[2]

Q4: Has **SHR1653** been assessed in a broader off-target screening panel?

A4: The publicly available literature primarily focuses on the selectivity of **SHR1653** against the vasopressin receptors due to their structural similarity to the oxytocin receptor. Information regarding comprehensive screening against a wider panel of kinases or other receptors is not detailed in the available preclinical study reports.

Q5: What adverse effects have been observed in preclinical studies?

A5: Preclinical studies in animal models have reported a favorable safety profile for **SHR1653**. At therapeutic doses, no significant cardiovascular or behavioral adverse effects were observed.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative data regarding the on-target potency and selectivity of **SHR1653**.

Target	Metric	Value	Reference
Human Oxytocin Receptor (hOTR)	IC ₅₀	15 nM	[3][6]
Oxytocin Receptor (OTR)	K _i	< 1 nM	[2]
Vasopressin Receptors (V _{1a} R, V _{1b} R, V ₂ R)	Selectivity	> 200-fold over OTR	[2]

Experimental Protocols

Protocol 1: In Vitro Receptor Binding Assay for Selectivity Profiling

This protocol outlines a general methodology for assessing the binding affinity and selectivity of **SHR1653** against the oxytocin receptor and potential off-targets like the vasopressin receptors.

1. Materials:

- Cell lines stably expressing the human oxytocin receptor (hOTR), V_{1a}R, V_{1b}R, or V₂R.
- Membrane preparation buffer (e.g., Tris-HCl with MgCl₂ and protease inhibitors).
- Radiolabeled ligand (e.g., [³H]-oxytocin for OTR, [³H]-arginine vasopressin for vasopressin receptors).
- **SHR1653** stock solution of known concentration.
- Scintillation fluid and a scintillation counter.

2. Membrane Preparation:

- Harvest cells expressing the receptor of interest.
- Homogenize cells in ice-cold membrane preparation buffer.
- Centrifuge the homogenate at low speed to remove nuclei and debris.
- Centrifuge the supernatant at high speed to pellet the cell membranes.
- Resuspend the membrane pellet in a suitable assay buffer.

3. Binding Assay:

- In a 96-well plate, add a fixed concentration of the radiolabeled ligand to each well.

- Add increasing concentrations of **SHR1653** (or a known reference compound) to the wells.
- For non-specific binding control, add a high concentration of a non-labeled ligand.
- Add the prepared cell membranes to each well to initiate the binding reaction.
- Incubate at a controlled temperature for a specified time to reach equilibrium.

4. Data Analysis:

- Terminate the binding reaction by rapid filtration through a glass fiber filter, followed by washing with ice-cold buffer.
- Measure the radioactivity retained on the filters using a scintillation counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Plot the specific binding as a function of the **SHR1653** concentration and fit the data to a sigmoidal dose-response curve to determine the IC_{50} value.
- Calculate the K_i value using the Cheng-Prusoff equation.

Troubleshooting Guide

Issue: I am observing an unexpected phenotype in my cell-based or in vivo experiment that does not seem to be related to oxytocin receptor antagonism.

This could potentially be due to an off-target effect of **SHR1653**. The following steps can help you troubleshoot this issue.

Step 1: Confirm On-Target Engagement

- Action: Ensure that the oxytocin receptor is expressed in your experimental system and that **SHR1653** is engaging with it at the concentrations used.
- Method: Perform a dose-response experiment with a known oxytocin-mediated functional output (e.g., calcium mobilization) to confirm that **SHR1653** is acting as an antagonist in your system.

Step 2: Rule out Vasopressin Receptor Cross-Reactivity

- Action: Given the known, albeit low, potential for cross-reactivity, assess if your experimental system expresses vasopressin receptors.

- Method: Use RT-PCR or Western blotting to check for the presence of V_{1a}R, V_{1b}R, and V₂R. If present, use a selective vasopressin receptor antagonist as a control to see if it replicates the unexpected phenotype.

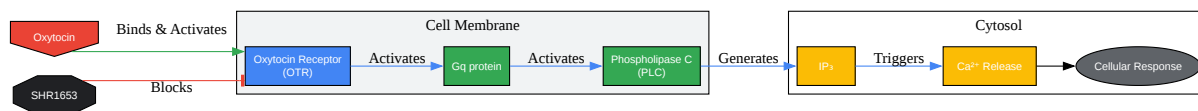
Step 3: Consider a Different Off-Target

- Action: If the phenotype is not related to oxytocin or vasopressin receptor signaling, consider the possibility of an unknown off-target.
- Method:
 - Literature Review: Search for off-target profiles of other compounds with a similar chemical scaffold to **SHR1653**.
 - Control Compound: Use a structurally distinct oxytocin receptor antagonist. If this compound does not produce the unexpected phenotype, it is more likely that the effect is specific to **SHR1653** and potentially off-target.
 - Rescue Experiment: If possible, try to "rescue" the phenotype by activating the pathway you hypothesize is being affected off-target.

Step 4: Report Findings

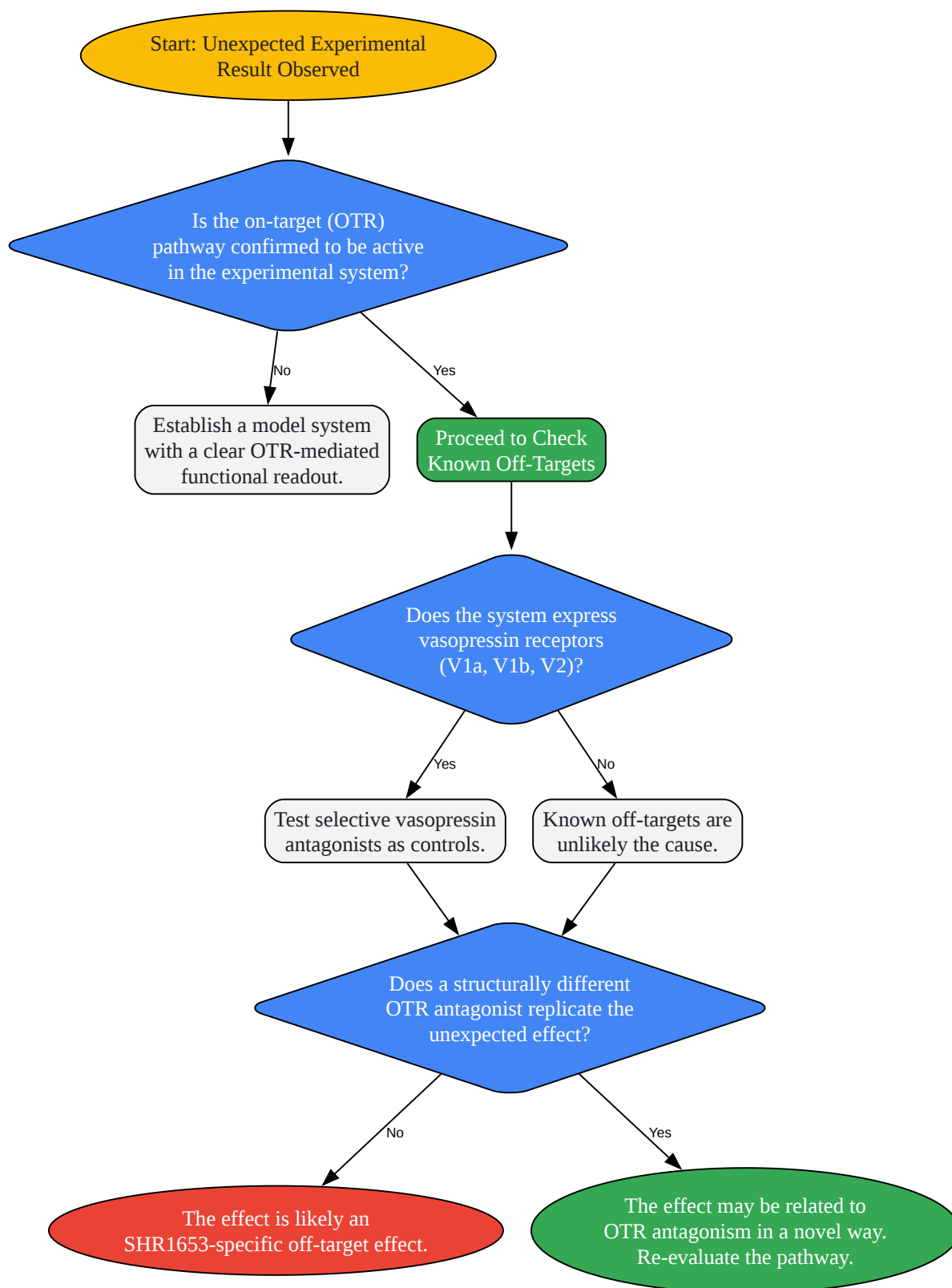
- Action: Document your findings, including all control experiments. This information is valuable to the scientific community and can help in building a more comprehensive profile of **SHR1653**.

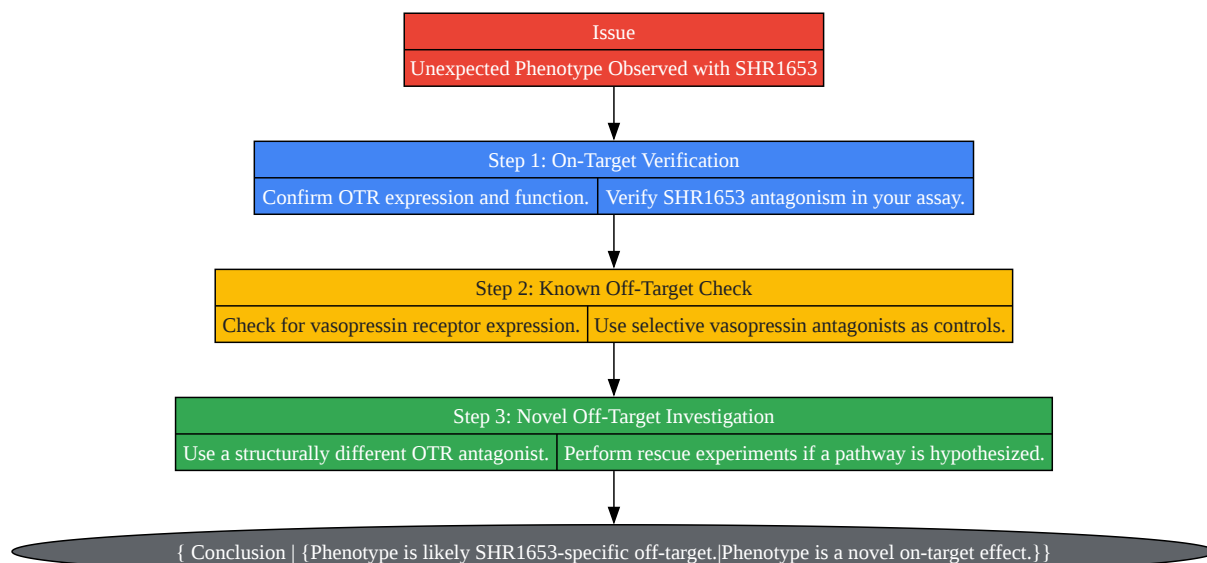
Visualizations



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Caption: On-target mechanism of **SHR1653** action.





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References

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